

Tiadinil shelf life and storage conditions

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Compound of Interest

Compound Name: *Tiadinil*

Cat. No.: *B1663663*

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Tiadinil Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the shelf life, storage, and handling of **Tiadinil**, along with troubleshooting guides and frequently asked questions for its use in experimental settings.

Frequently Asked Questions (FAQs)

1. What is the recommended shelf life and storage for **Tiadinil**?

Tiadinil powder is stable for at least two years when stored at -20°C, protected from light and moisture.[1] For long-term storage of **Tiadinil** in solution, it is recommended to store it at -80°C. Stock solutions stored at -20°C should be used within one month, while those at -80°C can be used within six months.[2] Always refer to the supplier's specific recommendations if available.

2. How should I prepare a stock solution of **Tiadinil**?

Tiadinil has low solubility in water but is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions, with a solubility of 125 mg/mL (466.89 mM), though ultrasonic treatment may be needed.[2] It is also soluble in methanol (124 g/L at 20°C) and acetone (434 g/L at 20°C).[1] For analytical purposes, acetonitrile is often used as a solvent. When preparing a stock solution, it is advisable to dissolve **Tiadinil** in a suitable organic solvent first and then make further dilutions in your aqueous experimental medium. To enhance solubility, you can warm the solution to 37°C and use an ultrasonic bath. [2]

3. What is the mechanism of action for **Tiadinil**?

Tiadinil is a plant activator that induces Systemic Acquired Resistance (SAR), a plant's natural defense mechanism against a broad range of pathogens.^{[3][4]} It does not have direct antimicrobial activity.^[3] After application, **Tiadinil** is metabolized in the plant to its active form, 4-methyl-1,2,3-thiadiazole-5-carboxylic acid (SV-03).^{[3][5]} This metabolite triggers the SAR signaling pathway, leading to the expression of defense-related genes, such as Pathogenesis-Related (PR) genes.^{[3][5]} Interestingly, this induction can occur without a significant increase in salicylic acid (SA) levels, suggesting that SV-03 acts at the same level as or downstream of SA in the signaling cascade.^{[3][5]}

Quantitative Data Summary

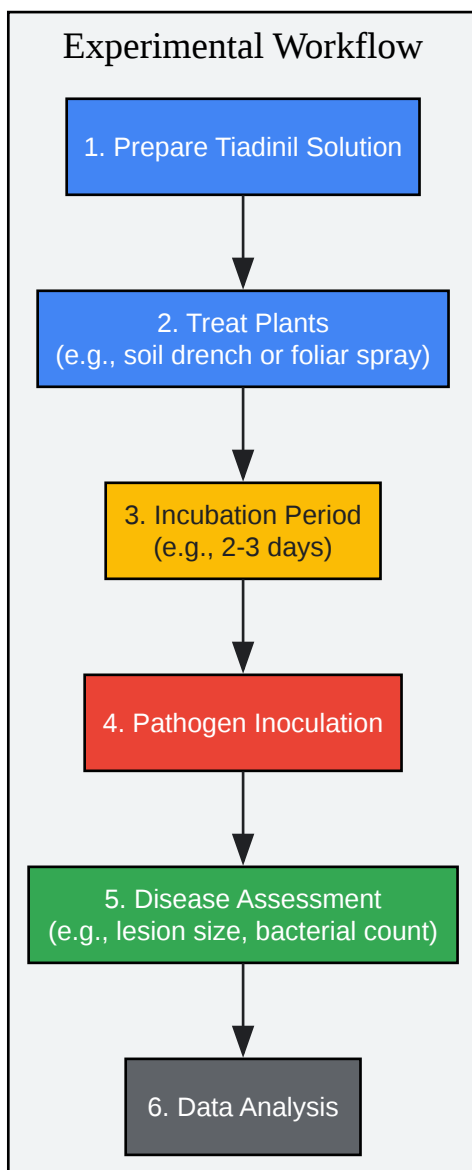
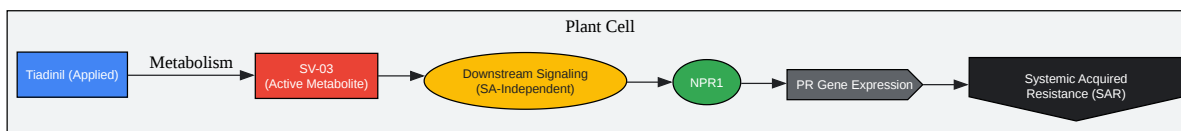
Table 1: Shelf Life and Storage Conditions

Form	Storage Temperature	Shelf Life	Special Conditions
Powder	-20°C	At least 2 years ^[1]	Protect from light and moisture ^[1]
In Solvent	-20°C	Up to 1 month ^[2]	Store in separate aliquots to avoid freeze-thaw cycles ^[2]
In Solvent	-80°C	Up to 6 months ^[2]	Store in separate aliquots to avoid freeze-thaw cycles ^[2]
Solution	Room Temperature (20-25°C)	Short-term (refer to specific solvent and concentration)	Varies based on solvent and formulation ^[6]

Table 2: Solubility of **Tiadinil**

Solvent	Solubility	Temperature
Water	13.2 mg/L	20°C[7]
Methanol	124 g/L	20°C[1]
Acetone	434 g/L	20°C[1]
Toluene	11.8 g/L	20°C[1]
Dimethyl Sulfoxide (DMSO)	125 mg/mL	Not Specified[2]

Signaling Pathway and Experimental Workflow



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